

Ni-Y thermal stability vs other intermetallic compounds

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Compound Focus: Nickel;yttrium

CAS No.: 12333-67-4

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Methodologies for Assessing Thermal Stability

The experimental data in a comparison guide must be backed by clear protocols. Here are key methodologies used in the field for measuring properties related to thermal stability.

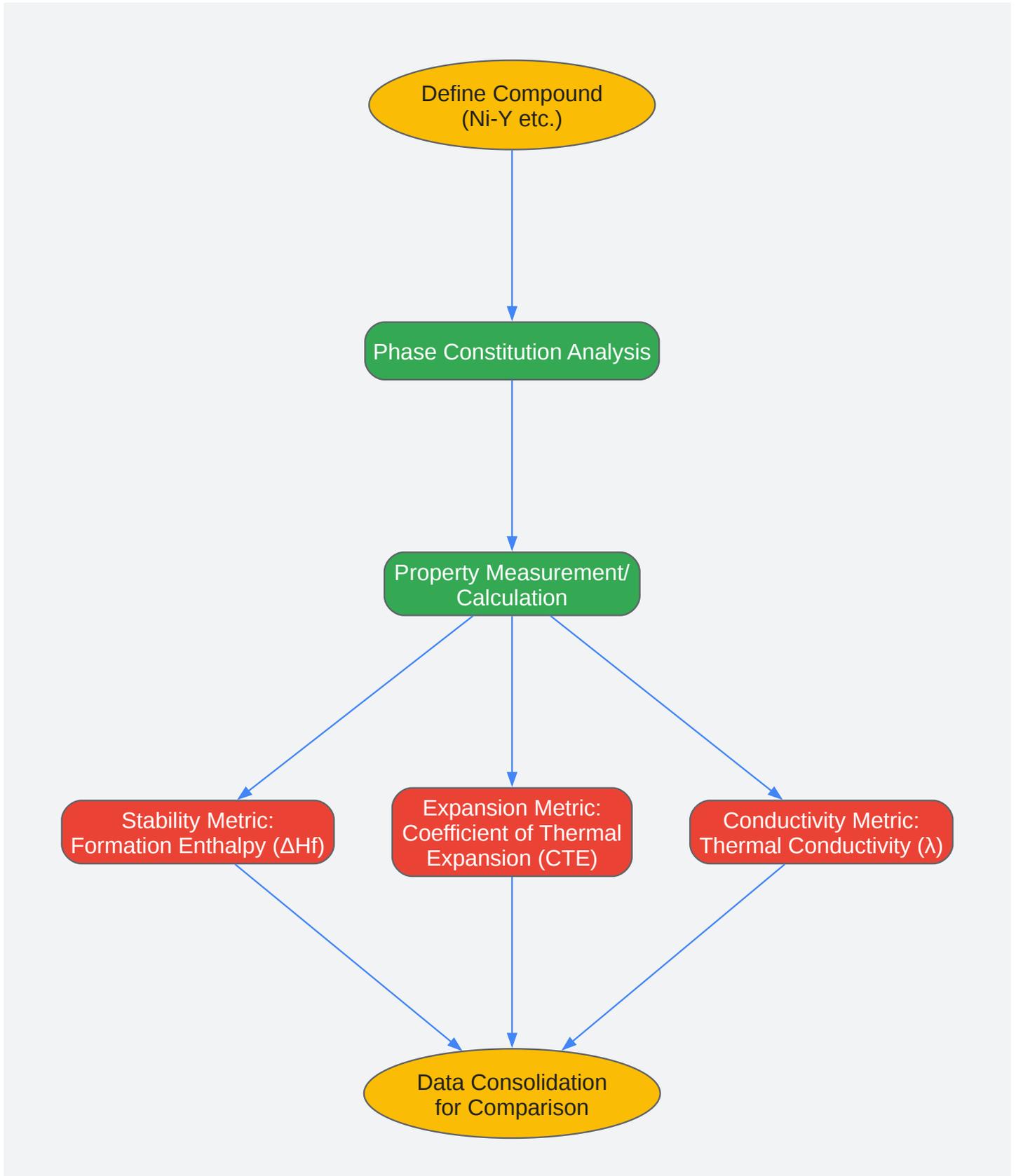
Table 1: Experimental Methods for Key Properties

Property	Experimental Method	Core Protocol Description	Key Measurement Output
Enthalpy of Formation (ΔH_f)	High-Temperature Calorimetry [1]	Directly measures energy of compound formation from constituent elements. A fundamental property for determining phase stability [1].	Standard enthalpy of formation (kJ/mol).
Coefficient of Thermal Expansion (CTE)	Dilatometry / Modelling [2]	Measures length change of a specimen with temperature. Can be modelled by summing contributions from constituent phases using thermodynamic software [2].	Coefficient of linear thermal expansion ($\times 10^{-6} \text{ K}^{-1}$).

Property	Experimental Method	Core Protocol Description	Key Measurement Output
Thermal Conductivity (λ)	Molecular Dynamics (MD) Simulation [3]	Uses algorithms (e.g., in LAMMPS) to simulate non-equilibrium heat flow and calculate phonon thermal conductivity, effective for composites [3].	Thermal conductivity (W/(m·K)).

Workflow for Thermal Property Analysis

The diagram below outlines a general workflow for obtaining the thermal properties of an intermetallic compound, synthesizing the methodologies from the search results.



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References

1. formation enthalpies for Experimental phases... | CoLab intermetallic [colab.ws]
2. Modelling the coefficient of thermal in expansion -based... Ni [link.springer.com]
3. and Thermal Conductivity of Expansion /Graphene... Thermal Ni [pmc.ncbi.nlm.nih.gov]

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